

A Technical Guide to the Spectroscopic Data of (+)-Hydroxytuberosone

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Hydroxytuberosone is a pterocarpanone, a class of isoflavonoids, isolated from the tubers of Pueraria tuberosa, a plant used in traditional Indian medicine. The structural elucidation of this natural product is crucial for understanding its bioactivity and for potential applications in drug development. This technical guide provides a comprehensive overview of the spectroscopic data for (+)-hydroxytuberosone, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The information presented here is compiled from the original literature that first reported its isolation and characterization.

Spectroscopic Data

The following tables summarize the key spectroscopic data for (+)-hydroxytuberosone.

¹H NMR Spectroscopic Data

Solvent: CDCl₃ Frequency: Not specified in the original publication.



Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
3.80	S	-	-OCH₃
4.25	d	12	H-6eq
4.45	d	12	H-6ax
5.90	S	-	-O-CH ₂ -O-
6.05	S	-	H-4
6.45	d	8	H-10
6.60	s	-	H-1
7.05	d	8	H-9

¹³C NMR Spectroscopic Data

Solvent: CDCl₃ Frequency: Not specified in the original publication.



Chemical Shift (δ, ppm)	Assignment
55.0	-OCH₃
68.0	C-6
101.0	-O-CH ₂ -O-
103.0	C-4
109.0	C-10
112.5	C-1
117.0	C-8a
121.0	C-4a
128.5	C-9
143.5	C-2
147.5	C-3
156.0	C-10a
160.0	C-7a
196.0	C-11

Infrared (IR) Spectroscopic Data

Medium: KBr

Wavenumber (cm ⁻¹)	Functional Group Assignment
3400	-OH (hydroxyl)
1680	C=O (conjugated ketone)
1610	Aromatic C=C stretch

Mass Spectrometry (MS) Data



Ionization Method: Not specified in the original publication.

m/z	Assignment
354	[M] ⁺ (Molecular Ion)
339	[M - CH ₃] ⁺
326	[M - CO]+
177	Fragment
161	Fragment

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for natural products like **(+)-hydroxytuberosone**, based on standard laboratory practices.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: A few milligrams of the purified (+)-hydroxytuberosone are dissolved in a deuterated solvent, typically chloroform-d (CDCl₃), in a standard 5 mm NMR tube.
 Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Data Acquisition: ¹H and ¹³C NMR spectra are recorded on a high-resolution NMR spectrometer.
 - ¹H NMR: The spectrum is acquired with a sufficient number of scans to obtain a good signal-to-noise ratio. Parameters such as pulse width, acquisition time, and relaxation delay are optimized for the sample.
 - ¹³C NMR: Due to the low natural abundance of the ¹³C isotope, a larger number of scans is typically required. Proton decoupling is used to simplify the spectrum and improve sensitivity.

Infrared (IR) Spectroscopy



- Sample Preparation: A small amount of the solid sample is finely ground with potassium bromide (KBr), which is transparent to infrared radiation. The mixture is then pressed into a thin, transparent pellet.
- Data Acquisition: The KBr pellet is placed in the sample holder of a Fourier Transform
 Infrared (FT-IR) spectrometer. The spectrum is recorded over the standard mid-IR range
 (typically 4000-400 cm⁻¹). A background spectrum of a pure KBr pellet is recorded and
 subtracted from the sample spectrum to eliminate atmospheric and instrumental
 interferences.

Mass Spectrometry (MS)

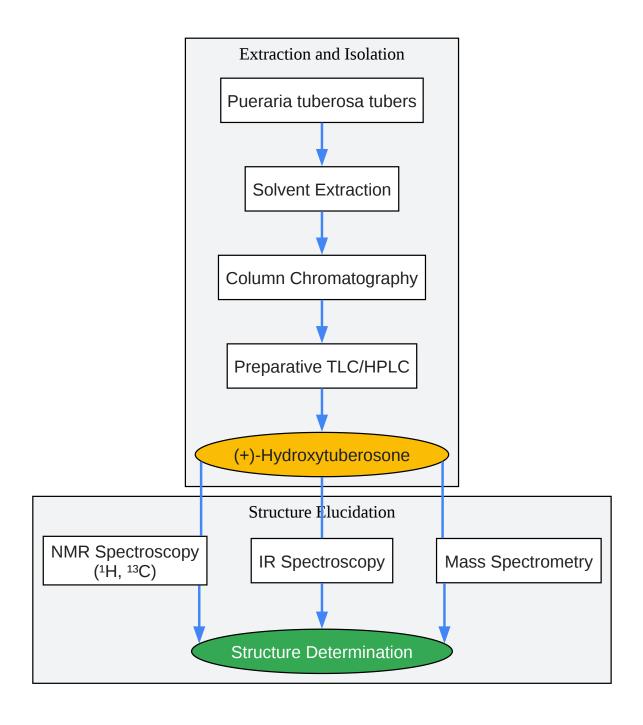
- Sample Introduction: The purified compound is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Ionization: The sample molecules are ionized using a suitable technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The abundance of each ion is measured, and a mass spectrum is generated, showing the relative intensity of ions at different m/z values.

Visualizations

Workflow for Isolation and Structure Elucidation of (+)-Hydroxytuberosone

The following diagram illustrates a general workflow for the isolation and structural characterization of a natural product like **(+)-hydroxytuberosone** from its plant source.





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Caption: General workflow for the isolation and structural elucidation of **(+)-hydroxytuberosone**.







This guide provides foundational spectroscopic information for **(+)-hydroxytuberosone**, which is essential for researchers in natural product chemistry, medicinal chemistry, and drug discovery. The detailed data and protocols serve as a valuable resource for the identification and further investigation of this and related compounds.

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